Technical Guide: Synthesis and Characterization of N-Vinyl-3-Acetylindole

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Compound of Interest

Compound Name:	*Ethanone, 1-(1-ethenyl-1H-indol-3-yl)-*
CAS No.:	*491613-17-3*
Cat. No.:	*B3352546*

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Executive Summary

Ethanone, 1-(1-ethenyl-1H-indol-3-yl)-, commonly referred to as N-Vinyl-3-Acetylindole or 1-Vinyl-3-Acetylindole, represents a specialized class of functionalized indole derivatives. It serves as a bifunctional building block, featuring both an electron-withdrawing acetyl group at the C3 position and a reactive vinyl group at the N1 position. This unique electronic push-pull system makes it a valuable intermediate in the synthesis of complex alkaloids, pharmaceutical scaffolds, and functionalized polymers.

This guide details the chemical identity, authoritative synthesis protocols (specifically the Trofimov reaction), structural characterization, and handling procedures for this compound.

Chemical Identity & Properties

While the specific CAS number for this derivative is not widely indexed in public commodity databases (often requiring specialized vendor catalogs or SciFinder access), it is chemically defined as the N-vinyl derivative of the well-known 3-acetylindole.

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Datasheet: 1-(1-Ethenyl-1H-indol-3-yl)ethanone

Property	Specification
IUPAC Name	1-(1-ethenyl-1H-indol-3-yl)ethanone
Common Names	N-Vinyl-3-acetylindole; 1-Vinyl-3-acetylindole; 3-Acetyl-1-vinylindole
Molecular Formula	
Molecular Weight	185.22 g/mol
Parent Compound	3-Acetylindole (CAS: 703-80-0)
Physical State	Solid (typically crystalline)
Solubility	Soluble in DMSO, DMF, Chloroform; slightly soluble in Ethanol
Key Functional Groups	Indole core, N-Vinyl ( ), C3-Acetyl ( )

Synthetic Routes & Methodology

The synthesis of N-vinyl-3-acetylindole is non-trivial due to the competing reactivity of the acetyl group and the indole nitrogen. The most authoritative and high-yielding method is the Trofimov Reaction, which utilizes acetylene gas in a superbasic medium.

Route A: The Trofimov Reaction (Superbasic Vinylation)

This protocol relies on the direct vinylation of 3-acetylindole using acetylene in a KOH/DMSO system. The superbasic conditions (

) enhance the nucleophilicity of the indole nitrogen, allowing it to attack the acetylene triple bond.

Mechanism & Workflow

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The reaction proceeds via the generation of an indolyl anion, which then performs a nucleophilic addition to acetylene. The presence of water (controlled amount) is critical to protonate the intermediate vinyl anion.

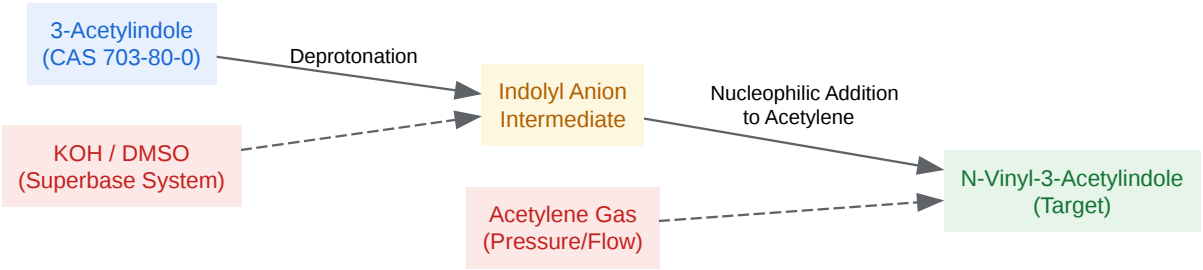

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Figure 1: Synthetic workflow for the Trofimov vinylation of 3-acetylindole.

Detailed Protocol

Safety Note: Acetylene is highly flammable and explosive under pressure. Perform all reactions in a dedicated high-pressure autoclave or a well-ventilated hood with appropriate blast shielding.

- Preparation: Dissolve 3-Acetylindole (1.0 eq) in DMSO (solvent ratio ~10 mL/g).
- Base Addition: Add solid KOH (1.5 - 2.0 eq) to the solution. The mixture typically turns dark due to anion formation.
- Heating: Heat the mixture to 100–120°C.
- Vinylation: Introduce Acetylene gas.[1]
  - Method A (Atmospheric): Bubble acetylene through the solution vigorously for 4–6 hours.
  - Method B (Autoclave): Pressurize to 10–12 atm with acetylene for 2–3 hours (higher yields).
- Quenching: Cool the reaction mixture to room temperature. Slowly add water (caution: exothermic) to precipitate the product or extract with diethyl ether.

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- Purification: The crude product is purified via column chromatography (Silica gel, Hexane/Ethyl Acetate gradient) or recrystallization from ethanol/water.

Route B: 1,2-Dichloroethane Elimination (Alternative)

For labs without acetylene handling capabilities, N-vinylation can be achieved using 1,2-dichloroethane (DCE) and a phase transfer catalyst, though yields are typically lower for electron-deficient indoles like 3-acetylindole.

Structural Characterization

Validating the structure requires confirming the presence of the vinyl group and the retention of the acetyl group.

Nuclear Magnetic Resonance (NMR)

The

-NMR spectrum is definitive. The N-vinyl group displays a characteristic AMX spin system (three non-equivalent protons).

- 2.50-2.60 ppm (s, 3H): Acetyl methyl group (

).

- 4.80-5.00 ppm (dd, 1H): Vinyl proton

  (cis to N).

- 5.40-5.60 ppm (dd, 1H): Vinyl proton

  (trans to N).

- 7.30-7.50 ppm (dd, 1H): Vinyl proton

  (adjacent to N, typically downfield due to conjugation).

- 7.20-8.40 ppm (m, 4H): Indole aromatic protons.

Infrared Spectroscopy (IR)

- 1650-1670

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: Strong

stretching (Acetyl).

- 1620-1640

  :

  stretching (Vinyl).

- Absence of 3200-3400

  : Disappearance of the N-H stretch confirms complete N-substitution.

Reactivity & Applications

The N-Vinyl-3-Acetylindole molecule is a "push-pull" alkene. The nitrogen donates electron density to the vinyl group, while the acetyl group at C3 withdraws density from the ring.

Polymerization

The N-vinyl group is susceptible to radical and cationic polymerization. It is used to create:

- Poly(N-vinylindole) derivatives: Functional polymers with high thermal stability and photoconductivity.
- Copolymers: Often copolymerized with N-vinylpyrrolidone or maleic anhydride to tune solubility and electronic properties.

Synthetic Intermediate

- Diels-Alder Reactions: The vinyl group can act as a dienophile or diene component in cycloadditions.
- Michael Additions: The C3-acetyl group activates the indole ring for further functionalization at the C2 position.

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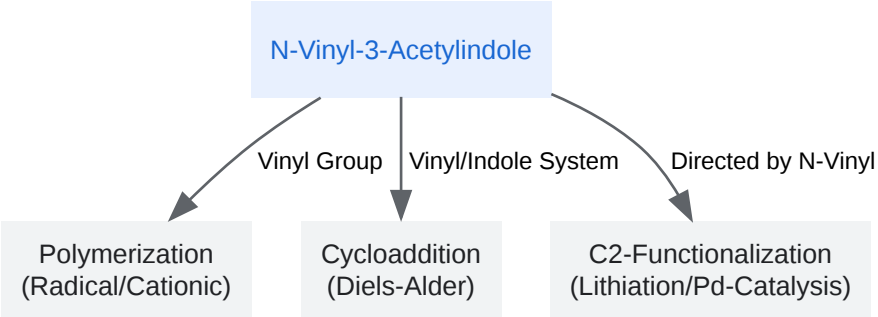

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Figure 2: Primary reactivity pathways for N-Vinyl-3-Acetylindole.

Safety & Handling

- Hazards: Likely an irritant (Skin/Eye/Respiratory). As a vinyl monomer, it may polymerize exothermically if not stabilized.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent spontaneous polymerization or oxidation.
- Stabilizers: Commercial samples may contain traces of polymerization inhibitors (e.g., hydroquinone).

References

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Sources

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